

An In-depth Technical Guide to 1-Bromo-2,3-difluorobenzene

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Compound of Interest

Compound Name: 1-Bromo-2,3-difluorobenzene

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For Researchers, Scientists, and Drug Development Professionals

Introduction

1-Bromo-2,3-difluorobenzene is a halogenated aromatic hydrocarbon that has emerged as a critical building block in modern organic synthesis.^{[1][2]} Its unique substitution pattern, featuring a bromine atom and two adjacent fluorine atoms on a benzene ring, imparts a distinct combination of reactivity and physicochemical properties.^{[3][4]} This makes it a highly sought-after intermediate in the pharmaceutical, agrochemical, and materials science industries.^{[1][4]} The presence of the bromine atom provides a versatile handle for a variety of cross-coupling reactions, while the fluorine atoms can significantly influence the metabolic stability, lipophilicity, and binding affinity of target molecules, making it a valuable component in drug design.^{[1][2][3]} This guide provides a comprehensive overview of the chemical properties, synthesis, reactivity, and applications of **1-Bromo-2,3-difluorobenzene**.

Chemical and Physical Properties

1-Bromo-2,3-difluorobenzene is a colorless to light yellow or peach-colored liquid under standard conditions.^{[4][5][6]} It is soluble in common organic solvents such as methanol, ethanol, chloroform, and benzene.^[4] The key physical and chemical properties are summarized in the table below for easy reference and comparison.

Property	Value	Source(s)
Molecular Formula	C ₆ H ₃ BrF ₂	[1][4][7][8][9][10]
Molecular Weight	192.99 g/mol	[1][3][4][7][8][10]
CAS Number	38573-88-5	[1][3][4][5][7][11]
Appearance	Colorless to light yellow/peach liquid	[4][5][6]
Boiling Point	157-158 °C at 760 mmHg	[12]
186-188 °C	[4]	
234 °C at 765 mmHg	[1][5]	
Melting Point	-3 °C	
265 °C	[5]	
Density	1.724 g/mL at 25 °C	
1.692 g/cm ³	[12]	
Refractive Index	n _{20/D} 1.509	[1][7][12]
Flash Point	61 °C (141.8 °F) - closed cup	[7][13][14]
49.5 °C	[12]	
142 °F	[1][5]	
InChI Key	RKWWASUTWAFKHA-UHFFFAOYSA-N	
Purity	≥98.0% (GC) to ≥99.0%	[1][5][12][13]

Spectroscopic Data

Spectroscopic analysis is crucial for the structural confirmation of **1-Bromo-2,3-difluorobenzene**.

Spectroscopy	Data	Source(s)
¹ H NMR	(CDCl ₃ , 300.1 MHz), δ: 7.00-7.16 (m, 1H, Ar); 7.17-7.29 (m, 1H, Ar); 7.34-7.47 (m, 1H, Ar)	[6][11][15]
¹³ C NMR	(CDCl ₃ , 75.5 MHz), δ: 110.40 (d, C(1), J = 17.5 Hz); 116.40 (d, C(4), J = 17.7 Hz); 124.70 (dd, C(5), J = 7.1 Hz, J = 5.0 Hz); 128.23 (d, C(6), J = 3.6 Hz); 148.10 (dd, C(2), J = 248.8 Hz, J = 14.3 Hz); 150.92 (dd, C(3), J = 251.9 Hz, J = 13.3 Hz)	[15]
¹⁹ F NMR	(CDCl ₃ , 282.4 MHz), δ: -130.9 (m, 1 F, Ar), -134.8 (m, 1 F, Ar)	[11][15]
Mass Spec (MS)	m/z (Irel (%)): 194, 192 [M] ⁺ (100, 99), 113 [M-Br] ⁺ (88), 63 (60)	[11][15]

Synthesis and Experimental Protocols

Several synthetic routes to **1-Bromo-2,3-difluorobenzene** have been reported. The choice of method often depends on the starting materials and desired scale.

Method 1: Bromination of 2,3-Difluorotoluene

One of the most common laboratory-scale syntheses involves the radical bromination of 2,3-difluorotoluene using N-bromosuccinimide (NBS) with a radical initiator like 2,2'-azobis(isobutyronitrile) (AIBN).[4][15]

Experimental Protocol:

- To a reaction flask, add 2,3-difluorotoluene (1 kg) and dichloromethane (6 L).[15]
- Add AIBN (10 g).[15]

- Cool the mixture to 0-10 °C.[15]
- Add N-bromosuccinimide (1.46 kg) in batches, maintaining the temperature between 0-10 °C.[15]
- After the addition is complete, warm the reaction mixture to 40 °C and monitor the reaction progress.[15]
- Upon completion, cool the mixture to room temperature and filter.[15]
- Wash the filtrate with water and separate the organic layer.[15]
- Concentrate the organic phase to yield the product. A yield of 91% has been reported for a similar intermediate.[15]

Method 2: Dehydrohalogenation of Halogenated Cyclohexenes

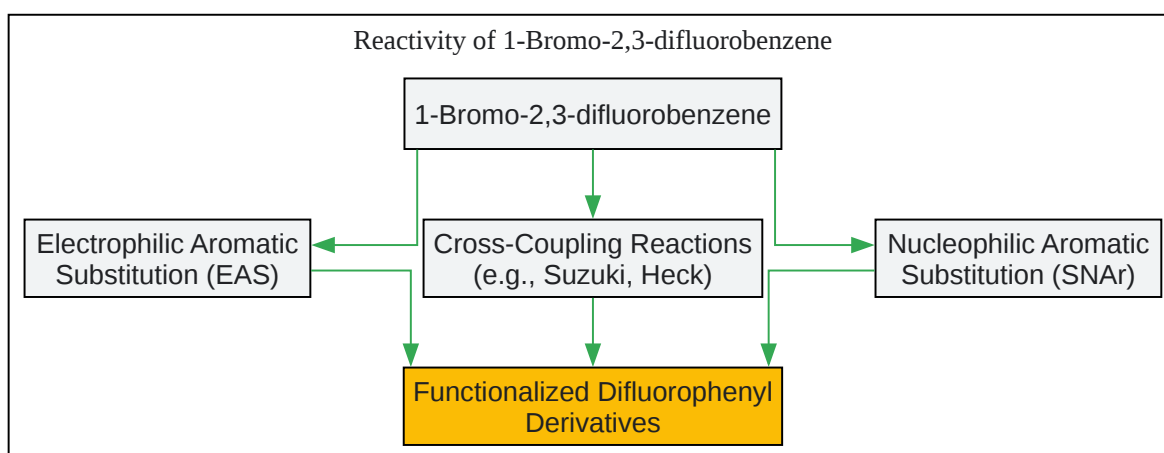
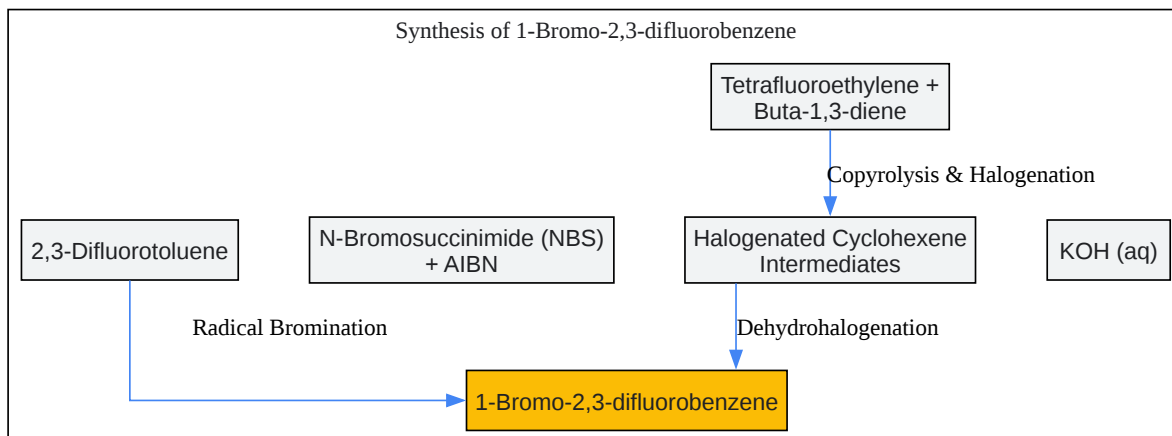
This method involves a multi-step process starting from tetrafluoroethylene and buta-1,3-diene.
[3][11]

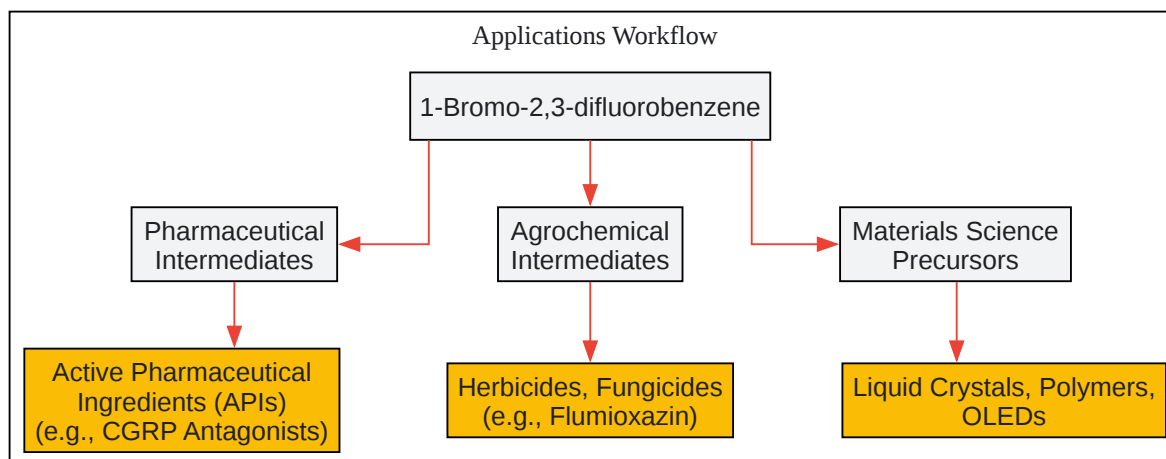
Experimental Protocol (from 1-bromo-5,5,6,6-tetrafluorocyclohex-1-ene):

- Prepare a mixture of 1-bromo-5,5,6,6-tetrafluorocyclohex-1-ene (11.65 g) and triethylbenzylammonium chloride (0.15 g, 0.7 mmol).[6][11][15]
- Add a 50% aqueous solution of KOH (18.0 g, 160 mmol) to the mixture at 30-35 °C over 30 minutes.[6][11][15]
- Heat the reaction mixture to 75-85 °C and maintain for 2 hours.[6][11][15]
- Cool the reaction mixture and dilute with water.[6][11][15]
- Extract the organic product with dichloromethane (CH₂Cl₂).[6][11][15]
- Dry the organic extract over calcium chloride (CaCl₂).[6][11][15]
- Distill the product to purify.[6][11][15]

Experimental Protocol (from 3,4-dibromo-1,1,2,2-tetrafluorocyclohexane):

- To a mixture of 3,4-dibromo-1,1,2,2-tetrafluorocyclohexane (100.0 g) and triethylbenzylammonium chloride (0.94 g, 4 mmol), add a 50% aqueous solution of KOH (140.0 g, 1.25 mol) while maintaining the temperature between 20-30 °C for 1.5 hours.[\[11\]](#)
- Stir the reaction mixture at 80-85 °C for 2 hours.[\[11\]](#)
- Distill the organic product with water vapor.[\[11\]](#)
- Dry the collected organic product over CaCl₂.[\[11\]](#)
- Perform a final distillation to obtain the purified product.[\[11\]](#)





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